

Z-Asp(OMe)-OH CAS number and molecular weight

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Compound of Interest

Compound Name: Z-Asp(OMe)-OH

Cat. No.: B3005506

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An In-Depth Technical Guide on Z-Asp(OMe)-OH

This technical guide provides essential chemical data for **Z-Asp(OMe)-OH**, a compound of interest to researchers, scientists, and professionals in the field of drug development and peptide synthesis.

Core Compound Data

Z-Asp(OMe)-OH, also known by its synonym N-Cbz-L-aspartic acid β -methyl ester, is a derivative of the amino acid L-aspartic acid. It is commonly utilized in peptide synthesis and other biochemical applications. The following table summarizes its key quantitative identifiers.

Property	Value	Source
CAS Number	3160-47-2	[1] [2] [3]
Molecular Weight	281.26 g/mol	
Linear Formula	$\text{CH}_3\text{O}_2\text{CCH}_2\text{CH}(\text{NHCO}_2\text{CH}_2\text{C}_6\text{H}_5)\text{CO}_2\text{H}$	

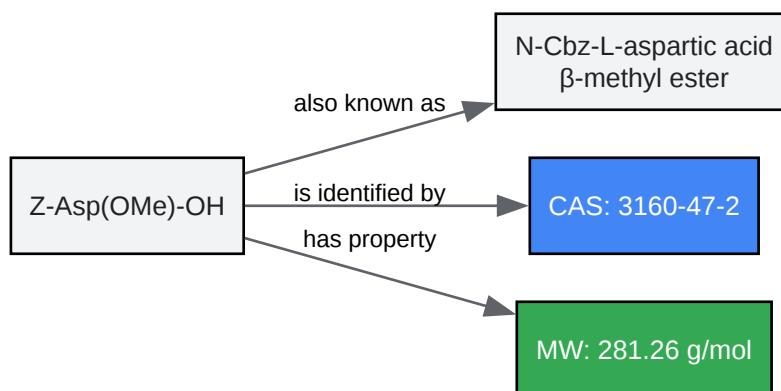
Methodology for Data Compilation

The data presented in this guide has been compiled from reputable chemical supplier databases and public chemical information repositories. The CAS number and molecular

weight are standardized identifiers and have been cross-verified across multiple sources to ensure accuracy. No experimental procedures were conducted; the information is based on established and published chemical data.

Compound Identification and Properties

The logical relationship between the compound's various identifiers and properties is crucial for accurate documentation and research. The following diagram illustrates this relationship.



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Caption: Relationship between Z-Asp(OMe)-OH, its synonym, and key identifiers.

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References

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